

# 2-Bromo-5-nitroanisole safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 2-Bromo-5-nitroanisole

Cat. No.: B183279

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## In-Depth Technical Safety Guide: 2-Bromo-5-nitroanisole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-Bromo-5-nitroanisole** (CAS No. 77337-82-7), a chemical intermediate utilized in laboratory and research settings. The following sections detail the compound's properties, associated hazards, and essential safety protocols to ensure its proper handling, storage, and disposal.

## Chemical and Physical Properties

**2-Bromo-5-nitroanisole** is a light brown crystalline powder or solid.<sup>[1][2]</sup> Its key physical and chemical properties are summarized below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>3</sub>	[1][3]
Molecular Weight	232.03 g/mol	[1]
CAS Number	77337-82-7	[1][3]
EC Number	278-669-5	[1]
Synonyms	4-Bromo-3-methoxynitrobenzene, 1-bromo-2-methoxy-4-nitrobenzene	[1][3]
Appearance	Light brown crystalline powder or solid	[1][2]
Melting Point	99 - 103 °C / 210.2 - 217.4 °F	[3]
Boiling Point	No information available	[3]
Flash Point	No information available	[3]
Density	1.64 g/cm <sup>3</sup>	[1]
Solubility	No information available	[3]

## Hazard Identification and GHS Classification

**2-Bromo-5-nitroanisole** is classified as a hazardous substance. One source indicates that based on available data, the classification criteria for health and physical hazards are not met. [3] However, other sources classify it as causing skin and serious eye irritation, and potentially causing respiratory irritation. [1][4] It may also be harmful if swallowed. [4]

The Globally Harmonized System (GHS) classification for **2-Bromo-5-nitroanisole** is summarized in the diagram below.

2-Bromo-5-nitroanisole			
CAS: 77337-82-7			
GHS Hazard Classification			
Skin Irritation	Serious Eye Irritation	Specific Target Organ Toxicity (Single Exposure)	Acute Toxicity (Oral)
Category 2	Category 2	Category 3 (Respiratory Tract Irritation)	Category 4

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#### GHS Hazard Classification for **2-Bromo-5-nitroanisole**.

##### Hazard Statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1][4]

##### Precautionary Statements:

- Prevention:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
  - P264: Wash skin thoroughly after handling.[1]
  - P270: Do not eat, drink or smoke when using this product.[1]
  - P271: Use only outdoors or in a well-ventilated area.[1]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]

- Response:
  - P301 + P317: IF SWALLOWED: Get medical help.[\[1\]](#)
  - P302 + P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)
  - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[1\]](#)
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
  - P319: Get medical help if you feel unwell.[\[1\]](#)
  - P332 + P317: If skin irritation occurs: Get medical help.[\[1\]](#)
  - P362 + P364: Take off contaminated clothing and wash it before reuse.[\[1\]](#)
- Storage:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[\[1\]](#)
  - P405: Store locked up.[\[1\]](#)
- Disposal:
  - P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#)

## First-Aid Measures

In case of exposure to **2-Bromo-5-nitroanisole**, immediate medical attention is crucial. The following table outlines the recommended first-aid procedures.

Exposure Route	First-Aid Protocol	Source(s)
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[3]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.	[3]
Ingestion	Clean mouth with water. Get medical attention.	[3]
Inhalation	Remove from exposure, lie down. Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.	[1][3]

## Firefighting Measures

**2-Bromo-5-nitroanisole** is a combustible solid. In the event of a fire, appropriate extinguishing media and protective equipment should be used.

Aspect	Recommendation	Source(s)
Suitable Extinguishing Media	Water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical, or alcohol-resistant foam.	[1]
Specific Hazards	Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO <sub>x</sub> ), carbon monoxide (CO), carbon dioxide (CO <sub>2</sub> ), and hydrogen halides.	[3]
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.	[1]

## Handling, Storage, and Spill Management

Proper handling and storage procedures are essential to minimize the risk of exposure and ensure the stability of the compound.

### Handling:

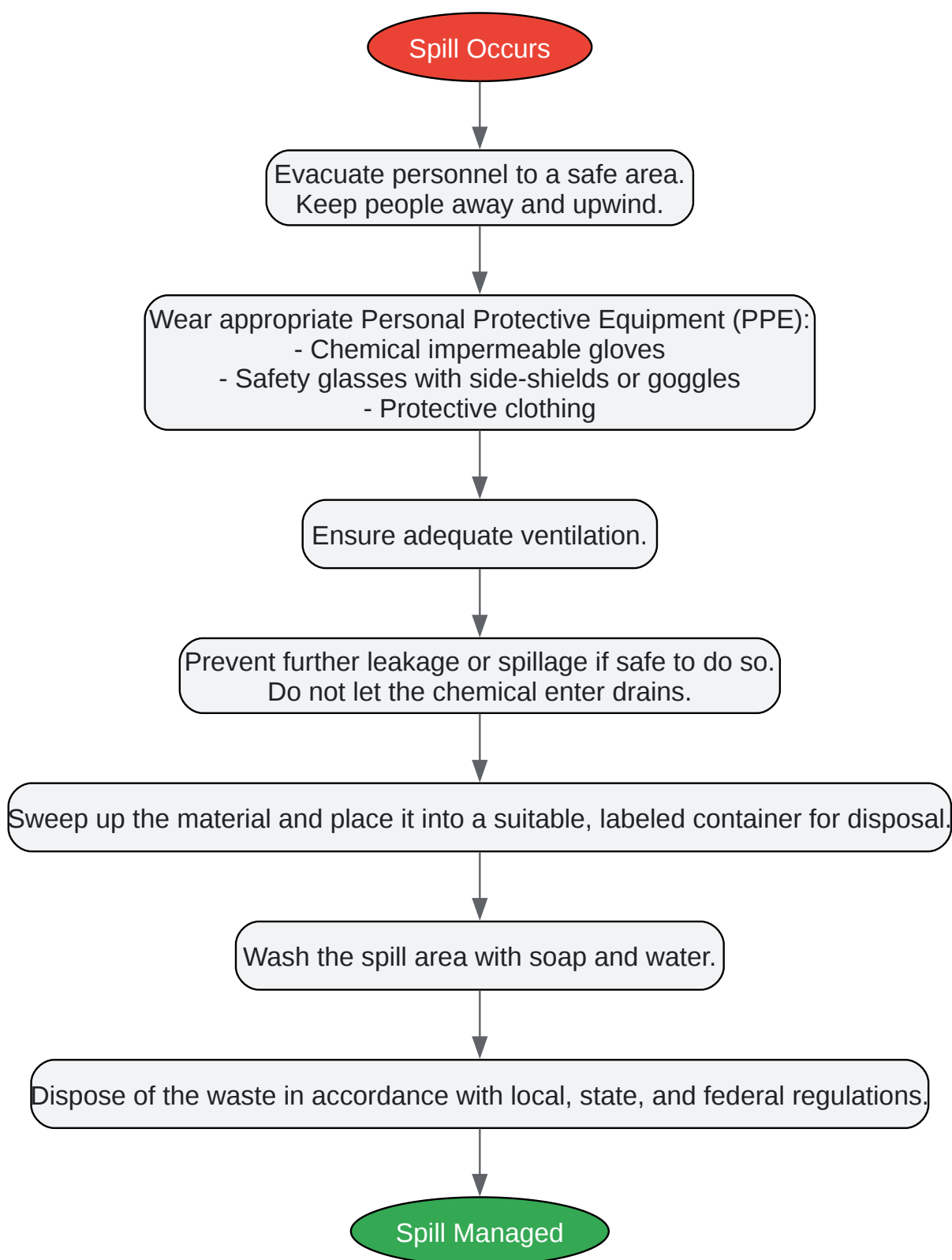
- Handle in accordance with good industrial hygiene and safety practices.[3]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe dust.[3]
- Do not eat, drink, or smoke when using this product.[1][3]
- Wash hands before breaks and after work.[3]
- Remove and wash contaminated clothing before reuse.[3]

### Storage:

- Keep in a dry, cool, and well-ventilated place.[3]

- Keep the container tightly closed.[1][3]
- Store locked up.[1]
- Incompatible with strong oxidizing agents, strong acids, and strong bases.[3]

Spill Management: The following workflow diagram illustrates the recommended procedure for handling a spill of **2-Bromo-5-nitroanisole**.



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Workflow for Managing a **2-Bromo-5-nitroanisole** Spill.



## Toxicological Information

The toxicological properties of **2-Bromo-5-nitroaniso**le have not been fully investigated.[3] However, based on its GHS classification, it is considered harmful if swallowed and can cause skin, eye, and respiratory irritation.[1][4] No information is available regarding its endocrine-disrupting properties.[3]

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **2-Bromo-5-nitroaniso**le are not available in the publicly accessible safety data sheets.

## Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[3]
- Hazardous Reactions: No information available.[3]
- Conditions to Avoid: Incompatible products.[3]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases.[3]
- Hazardous Decomposition Products: Nitrogen oxides (NO<sub>x</sub>), Carbon monoxide (CO), Carbon dioxide (CO<sub>2</sub>), Hydrogen halides.[3]

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## References

- 1. 2-BROMO-5-NITROANISOLE - Safety Data Sheet [chemicalbook.com]
- 2. 2-Bromo-5-nitroaniso
le, 98% 10 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]- 3. fishersci.co.uk [fishersci.co.uk]

- 4. [chemical-label.com](https://chemical-label.com) [[chemical-label.com](https://chemical-label.com)]
- 5. [spectrumchemical.com](https://spectrumchemical.com) [[spectrumchemical.com](https://spectrumchemical.com)]
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